

# Solubility of Rhodium(III) chloride trihydrate in water and organic solvents.

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## Compound of Interest

Compound Name: Rhodium(III) chloride trihydrate

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## Solubility Profile of Rhodium(III) Chloride Trihydrate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Rhodium(III) chloride trihydrate** ( $\text{RhCl}_3 \cdot 3\text{H}_2\text{O}$ ), a key precursor in the synthesis of rhodium-based catalysts and pharmaceuticals, is a dark red, deliquescent crystalline solid.<sup>[1]</sup> Its solubility in various solvents is a critical parameter for its application in homogeneous catalysis, synthesis of organometallic complexes, and formulation of rhodium-containing drugs. This technical guide provides a comprehensive overview of the solubility of **Rhodium(III) chloride trihydrate** in water and a range of common organic solvents. While precise quantitative solubility data is not widely published in standard chemical literature, this guide consolidates available qualitative information and presents detailed experimental protocols for its determination.

### Qualitative and Quantitative Solubility Data

**Rhodium(III) chloride trihydrate** is generally characterized as being highly soluble in polar protic solvents like water and alcohols, and insoluble in nonpolar solvents such as ether.<sup>[1]</sup> In aqueous solutions, it forms various aquo complexes, including  $[\text{Rh}(\text{H}_2\text{O})_6]^{3+}$ ,  $[\text{RhCl}(\text{H}_2\text{O})_5]^{2+}$ , cis- and trans- $[\text{RhCl}_2(\text{H}_2\text{O})_4]^+$ , and isomers of  $[\text{RhCl}_3(\text{H}_2\text{O})_3]$ , with the relative concentrations of

these species depending on the chloride concentration and the age of the solution.<sup>[2]</sup> The color of the solution can range from yellow to a raspberry-red, reflecting the different rhodium species present.<sup>[2]</sup>

The following table summarizes the qualitative solubility of **Rhodium(III) chloride trihydrate** in various solvents. It is important to note that quantitative solubility values (e.g., in g/100 mL) are not readily available in the cited literature.

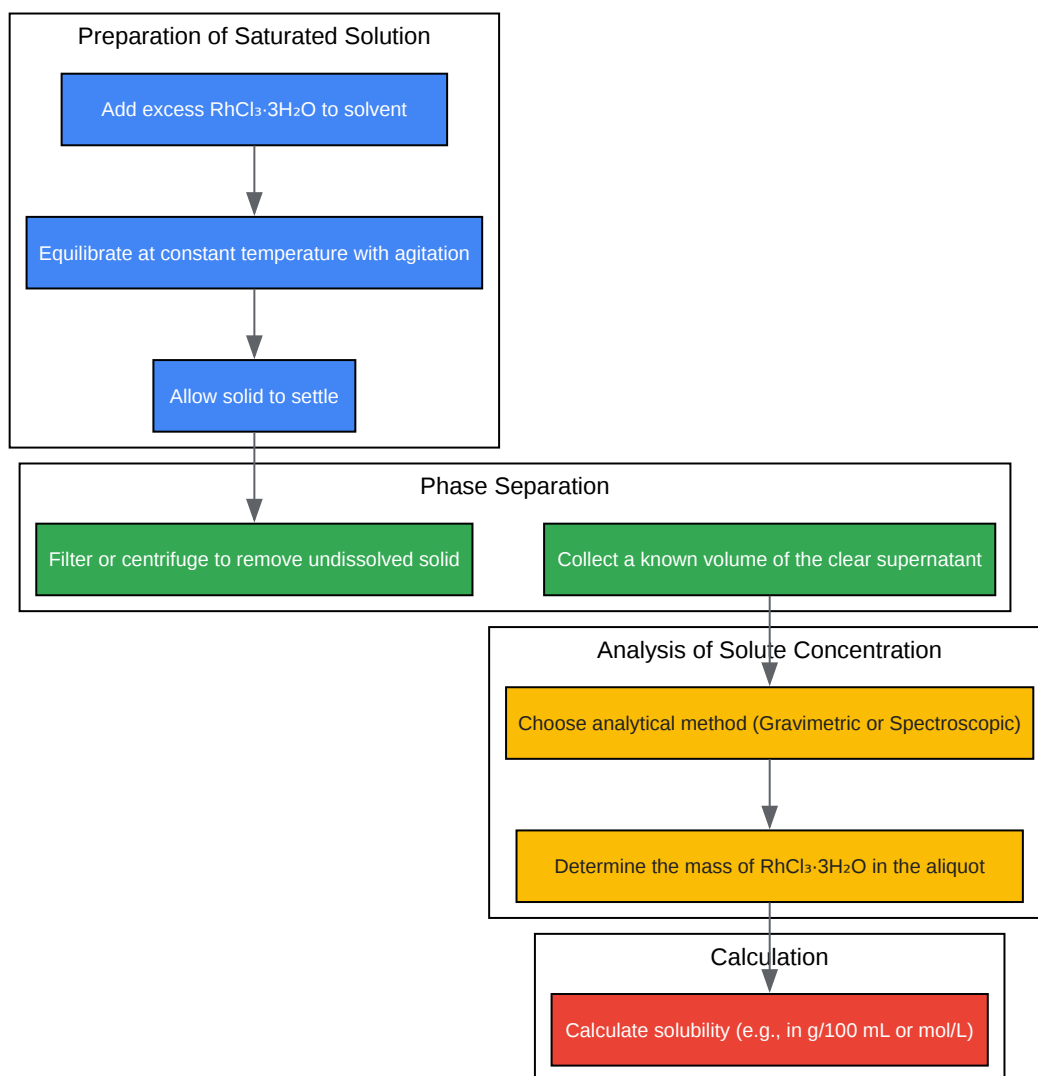
Solvent	Formula	Type	Solubility	Reference
Water	H <sub>2</sub> O	Polar Protic	Very Soluble	<sup>[1]</sup> <sup>[3]</sup>
Methanol	CH <sub>3</sub> OH	Polar Protic	Soluble	<sup>[1]</sup> <sup>[4]</sup>
Ethanol	C <sub>2</sub> H <sub>5</sub> OH	Polar Protic	Soluble	<sup>[1]</sup> <sup>[5]</sup>
Acetone	C <sub>3</sub> H <sub>6</sub> O	Polar Aprotic	Soluble	<sup>[6]</sup>
Ether	(C <sub>2</sub> H <sub>5</sub> ) <sub>2</sub> O	Nonpolar	Insoluble	<sup>[1]</sup> <sup>[7]</sup>
Hydrochloric Acid	HCl	Aqueous Acid	Soluble	<sup>[1]</sup> <sup>[6]</sup>
Alkali Solutions (e.g., NaOH)	-	Aqueous Base	Soluble	<sup>[4]</sup> <sup>[6]</sup>
Cyanide Solutions (e.g., KCN)	-	Aqueous Salt	Soluble	<sup>[4]</sup>

## Experimental Protocols for Solubility Determination

The absence of readily available quantitative solubility data necessitates the use of experimental methods for its determination. The following protocols describe two common and effective methods for quantifying the solubility of **Rhodium(III) chloride trihydrate**.

## Experimental Workflow for Solubility Determination

The general workflow for determining the solubility of **Rhodium(III) chloride trihydrate** is outlined in the diagram below.

Workflow for Solubility Determination of  $\text{RhCl}_3 \cdot 3\text{H}_2\text{O}$ [Click to download full resolution via product page](#)

Caption: A generalized workflow for the experimental determination of solubility.

## Gravimetric Method

This method involves preparing a saturated solution, separating the dissolved solute, and determining its mass by evaporating the solvent.

### Methodology:

- Preparation of Saturated Solution:
  - Add an excess amount of **Rhodium(III) chloride trihydrate** to a known volume of the solvent in a sealed container.
  - Agitate the mixture at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. A constant temperature water bath is recommended.
- Phase Separation:
  - Allow the undissolved solid to settle.
  - Carefully withdraw a known volume of the clear supernatant using a pre-weighed, calibrated pipette to avoid transferring any solid particles.
- Mass Determination:
  - Transfer the aliquot of the saturated solution to a pre-weighed, dry evaporating dish.
  - Gently heat the evaporating dish to evaporate the solvent completely. For organic solvents, this should be done in a fume hood with appropriate safety precautions. For aqueous solutions, a steam bath or a drying oven set at a temperature below the decomposition temperature of the hydrate (around 100 °C) is suitable.<sup>[1]</sup>
  - Once the solvent is fully evaporated, cool the evaporating dish in a desiccator to prevent moisture absorption.
  - Weigh the evaporating dish with the solid residue.
- Calculation:

- The mass of the dissolved **Rhodium(III) chloride trihydrate** is the difference between the final mass of the evaporating dish with the residue and the initial mass of the empty evaporating dish.
- Calculate the solubility in grams per 100 mL of solvent.

## UV-Visible Spectrophotometry Method

This method is suitable due to the colored nature of **Rhodium(III) chloride trihydrate** solutions. It involves creating a calibration curve to determine the concentration of a saturated solution.

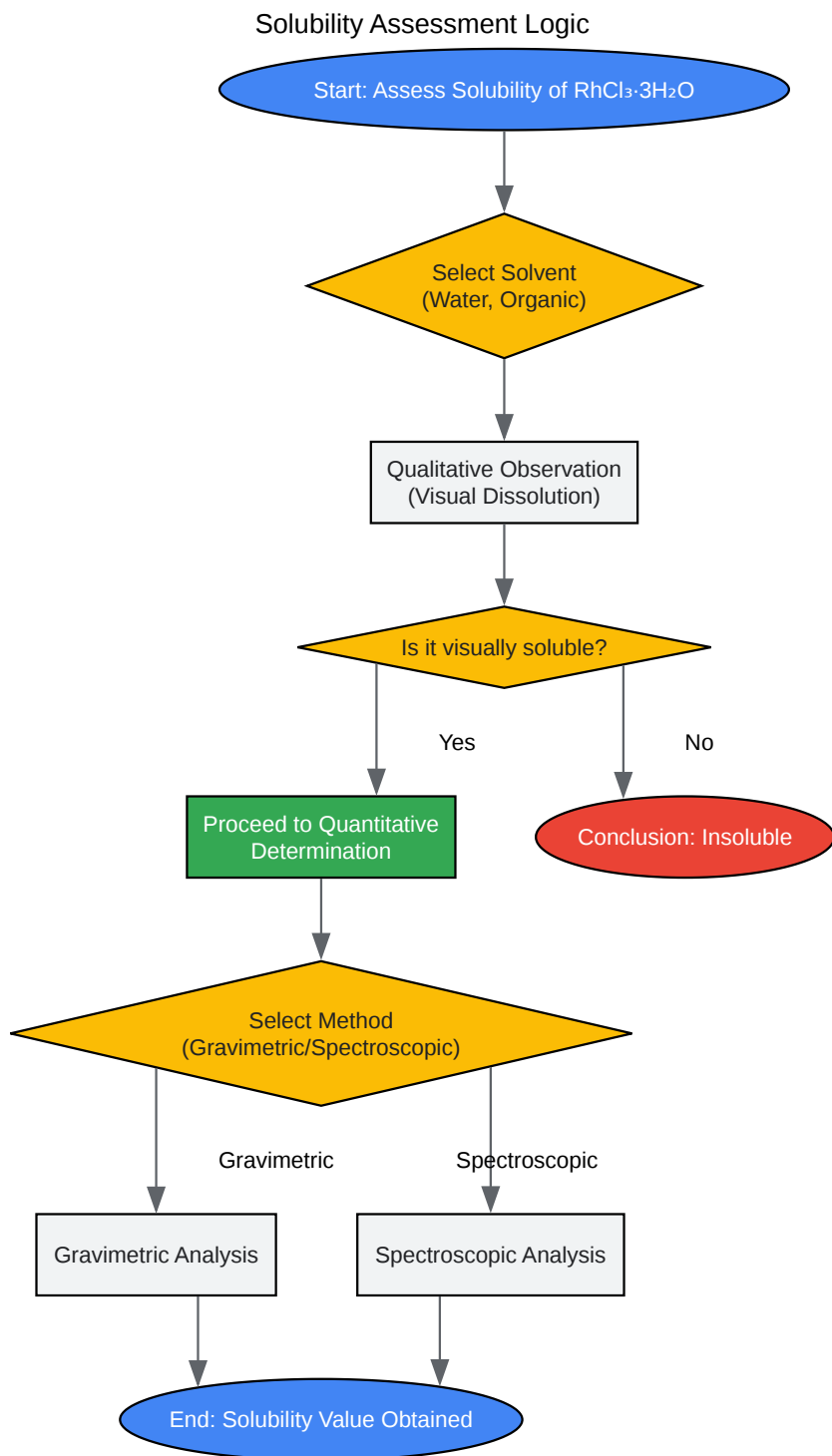
Methodology:

- Preparation of Standard Solutions and Calibration Curve:
  - Prepare a series of standard solutions of known concentrations of **Rhodium(III) chloride trihydrate** in the solvent of interest.
  - Measure the absorbance of each standard solution at the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) using a UV-Visible spectrophotometer.
  - Plot a calibration curve of absorbance versus concentration. The relationship should be linear and follow the Beer-Lambert law.
- Preparation of Saturated Solution:
  - Prepare a saturated solution as described in the gravimetric method (Step 1).
- Sample Preparation and Analysis:
  - After equilibration, filter the saturated solution to remove any undissolved solid.
  - Carefully dilute a known volume of the clear filtrate with the solvent to a concentration that falls within the linear range of the calibration curve.
  - Measure the absorbance of the diluted solution at  $\lambda_{\text{max}}$ .

- Calculation:
  - Use the calibration curve to determine the concentration of the diluted solution.
  - Calculate the concentration of the original saturated solution by accounting for the dilution factor.
  - Express the solubility in mol/L or g/L.

## Logical Relationship for Solubility Assessment

The decision-making process for assessing the solubility of **Rhodium(III) chloride trihydrate** can be visualized as follows:



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Caption: Decision-making flowchart for assessing the solubility of  $\text{RhCl}_3 \cdot 3\text{H}_2\text{O}$ .

## Conclusion

**Rhodium(III) chloride trihydrate** exhibits high solubility in polar solvents, a characteristic that is fundamental to its widespread use in catalysis and chemical synthesis. While specific quantitative solubility data remains elusive in common chemical literature, the experimental protocols detailed in this guide provide robust methodologies for its determination. For researchers and professionals in drug development, understanding and quantifying the solubility of this compound is a critical step in designing and optimizing synthetic routes, formulating reaction mixtures, and developing novel therapeutic agents. The provided workflows and logical diagrams offer a structured approach to assessing the solubility of this important rhodium salt.

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